

Application Notes: Protocol for Lead Detection Using Rhodizonic Acid Disodium Salt

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Compound of Interest

Compound Name: *Rhodizonic acid disodium*

Cat. No.: *B15597203*

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Introduction

Rhodizonic acid disodium salt is a chemical reagent widely used for the qualitative and semi-quantitative detection of lead in various samples, including paint, soil, gunshot residue, and aqueous solutions.[1][2][3] The test is based on the formation of a distinctly colored complex between lead (II) ions and the rhodizonate anion.[1][4] This method is valued for its sensitivity, rapidity, and ease of use, making it suitable for both laboratory and field applications.[3] The specificity of the test for lead is significantly enhanced by controlling the pH of the reaction medium.[1]

Principle of Detection

The underlying principle of this assay is the chemical reaction between lead ions (Pb^{2+}) and **rhodizonic acid disodium** salt. In the presence of lead, the orange-yellow rhodizonate solution forms a scarlet to red-violet colored precipitate or solution.[1][5] At a controlled acidic pH of approximately 2.8, the reaction becomes highly specific for lead, as the complexes formed with other interfering ions, such as barium and strontium, are unstable and tend to decolorize.[1] Further confirmation of lead can be achieved by the addition of dilute

hydrochloric acid, which transforms the lead-rhodizonate complex into a stable blue-violet color.
[2][6]

Interferences

Several metal ions can potentially interfere with the detection of lead. Barium and strontium form colored complexes with rhodizonic acid, which can lead to false-positive results.[1] However, by adjusting the pH to 2.8 with a tartaric acid/sodium bitartrate buffer, the interference from these ions can be minimized.[1][6] Stannous (Sn^{2+}) ions can also interfere with the test. This interference can be eliminated by oxidizing Sn^{2+} to Sn^{4+} using hydrogen peroxide prior to the addition of the rhodizonate reagent, as Sn^{4+} does not react to form a colored complex.[7]

Quantitative Data Summary

While the rhodizonic acid test is primarily qualitative, the intensity of the color developed can be indicative of the lead concentration. For more precise quantitative analysis, instrumental methods are recommended. The following table summarizes key parameters for the colorimetric reaction.

Parameter	Value/Observation	Reference
Optimal pH for Lead Specificity	2.8	[1][6]
Color of Lead Complex at pH 2.8	Scarlet/Pink	[1][6]
Color of Lead Complex at Neutral pH	Blue-violet	[1]
Confirmatory Color with HCl	Blue-violet	[2][6]
Interfering Ions	Ba^{2+} , Sr^{2+} , Sn^{2+}	[1][7]
Aqueous Rhodizonate Solution Stability	Decomposes in a few days, even when refrigerated. Fresh preparation is recommended.	[4]

Experimental Protocols

1. Reagent Preparation

- Saturated Sodium Rhodizonate Solution (to be prepared fresh daily):
 - Add a small amount of **rhodizonic acid disodium** salt powder to a beaker.
 - Add distilled water dropwise while mixing until the powder is fully dissolved and the solution has a dark yellow or "strong tea" color.[\[6\]](#)[\[7\]](#)
 - Ensure a small amount of undissolved powder remains at the bottom to confirm saturation.[\[6\]](#)
- Tartaric Acid/Sodium Bitartrate Buffer (pH 2.8):
 - Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.[\[6\]](#)
 - Store in a sealed bottle. This solution is stable for up to one year, but should be discarded if cloudiness appears.[\[6\]](#)
- 5% Hydrochloric Acid (HCl) Solution:
 - Carefully add 5 mL of concentrated hydrochloric acid to 95 mL of distilled water.
 - Store in a sealed bottle. This solution is stable for one year.[\[6\]](#)
- 15% Acetic Acid Solution (for sample extraction from surfaces):
 - Place 75 mL of concentrated glacial acetic acid in 425 mL of distilled water.[\[8\]](#)

2. Qualitative Spot Test for Lead on Surfaces (e.g., Paint, Pottery)

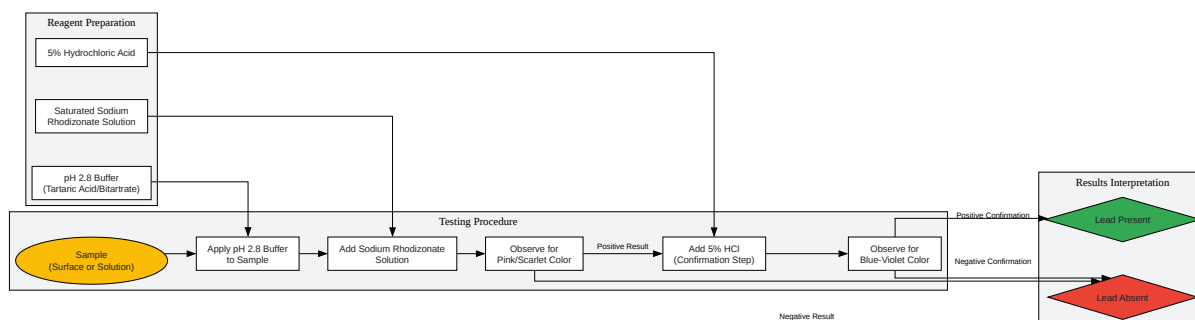
- Moisten a cotton swab or a piece of filter paper with 15% acetic acid solution.[\[8\]](#)
- Rub the moistened applicator on the surface to be tested for at least 15 seconds to extract any lead.[\[8\]](#)
- Apply a few drops of the freshly prepared saturated sodium rhodizonate solution to the area of the applicator that was in contact with the surface.

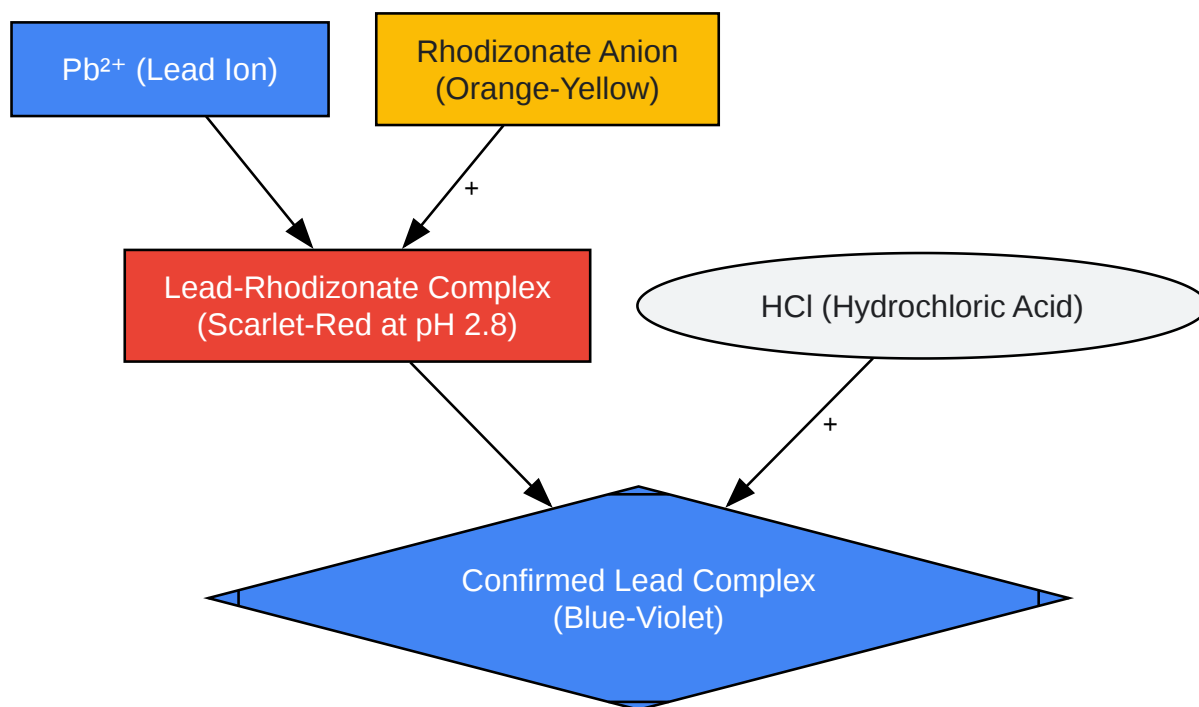
- Observe for an immediate color change. The appearance of a pink to scarlet color indicates the potential presence of lead.[\[6\]](#)
- For confirmation, add a few drops of 5% HCl solution to the colored spot. If the color transitions to or intensifies as a blue-violet, the presence of lead is confirmed.[\[6\]](#)[\[8\]](#)

3. Protocol for Lead Detection in Aqueous Samples

- Place a drop of the sample solution onto a piece of filter paper.
- Add a drop of the tartaric acid/sodium bitartrate buffer solution to the spot.
- Add a drop of the saturated sodium rhodizonate solution.
- A blue-violet ring or spot indicates the presence of lead.[\[5\]](#) The identification limit is approximately 0.1 micrograms of lead.[\[5\]](#)

Visualizations





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